

An In-depth Technical Guide to the Solubility of Octylamine in Various Solvents

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **octylamine** in a range of common laboratory solvents. Understanding the solubility characteristics of **octylamine**, a primary aliphatic amine, is crucial for its application in chemical synthesis, formulation development, and various research applications. This document compiles available quantitative and qualitative solubility data, details experimental protocols for solubility determination, and presents a logical workflow for solubility assessment.

Core Principles of Octylamine Solubility

The solubility of **octylamine** is primarily dictated by its molecular structure, which consists of a long, nonpolar octyl chain (C8H17) and a polar primary amine group (-NH2). This amphiphilic nature governs its miscibility with different types of solvents based on the principle of "like dissolves like."

- In nonpolar solvents: The hydrophobic octyl chain interacts favorably with nonpolar solvent molecules through van der Waals forces, leading to good solubility.
- In polar protic solvents: The polar amine group can form hydrogen bonds with protic solvents like water and alcohols. However, the long, nonpolar alkyl chain can disrupt the hydrogenbonding network of the solvent, limiting solubility, particularly in highly polar solvents like water.



• In polar aprotic solvents: The polarity of the amine group allows for dipole-dipole interactions with polar aprotic solvents.

Quantitative and Qualitative Solubility Data

The following tables summarize the available solubility data for **octylamine** in various solvents. Due to a lack of extensive published quantitative data for many organic solvents, qualitative descriptions are also provided.

Table 1: Solubility of Octylamine in Water

Solvent	Formula	Туре	Solubility	Temperature (°C)
Water	H ₂ O	Polar Protic	0.2 g/L[1][2][3]	25
Water	H ₂ O	Polar Protic	0.32 g/L[2][4][5] [6][7]	Not Specified

Octylamine is generally described as insoluble or slightly soluble in water[1][4][8][9][10].

Table 2: Solubility of **Octylamine** in Organic Solvents

Solvent	Formula	Туре	Qualitative Solubility
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible[9], Soluble[5] [10]
Diethyl Ether	(C₂H₅)₂O	Polar Aprotic	Soluble[5][10]
Benzene	СеНе	Nonpolar	Miscible[9]
Ethyl Acetate	C4H8O2	Polar Aprotic	Miscible[9]
Dimethyl Sulfoxide (DMSO)	(CH3)2SO	Polar Aprotic	100 mg/mL (773.75 mM)[11]

It has also been noted that **octylamine** is miscible with almost all common organic solvents.



Experimental Protocols for Solubility Determination

Precise determination of **octylamine** solubility can be achieved through established laboratory methods. The following protocols describe the isothermal shake-flask method followed by gravimetric analysis, a suitable approach for determining the solubility of a liquid amine in a volatile organic solvent.

Objective:

To quantitatively determine the solubility of **octylamine** in a selected organic solvent at a specific temperature.

Materials and Apparatus:

- Octylamine (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.1 mg)
- Temperature-controlled orbital shaker or water bath
- Glass vials with PTFE-lined screw caps
- Calibrated positive displacement pipettes or gas-tight syringes
- Volumetric flasks
- Rotary evaporator or a gentle stream of inert gas (e.g., nitrogen) for solvent evaporation
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of octylamine to a known volume of the selected organic solvent in a glass vial. The excess of the solute is crucial to ensure that saturation is reached.



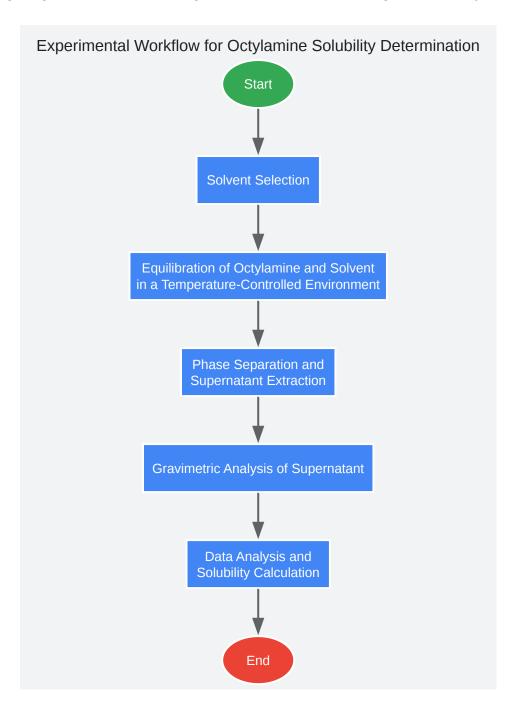
- Securely cap the vial to prevent solvent evaporation.
- Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved octylamine is achieved.
- Sample Withdrawal and Filtration:
 - After the equilibration period, cease agitation and allow the vial to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow for phase separation.
 - Carefully withdraw a known volume of the supernatant (the solvent layer saturated with
 octylamine) using a calibrated pipette or syringe. It is critical to avoid disturbing the
 undissolved octylamine layer.
 - To remove any suspended micro-droplets, the withdrawn sample can be filtered through a syringe filter compatible with the solvent.
- Gravimetric Analysis:
 - Dispense the filtered, saturated solution into a pre-weighed, dry volumetric flask.
 - Determine the mass of the solution using an analytical balance.
 - Carefully evaporate the solvent from the flask under controlled conditions. A rotary evaporator or a gentle stream of nitrogen in a fume hood are suitable methods.
 - Once the solvent is completely removed, dry the flask containing the non-volatile
 octylamine residue in a drying oven at a temperature below its boiling point until a
 constant weight is achieved.
 - Reweigh the flask to determine the mass of the dissolved octylamine.
- Calculation of Solubility:
 - The solubility can be calculated using the following formula:



- Solubility (g/100 mL) = (mass of dissolved octylamine / volume of solvent) * 100
- Solubility can also be expressed in other units such as g/L, mg/mL, or molarity (mol/L).

Mandatory Visualizations

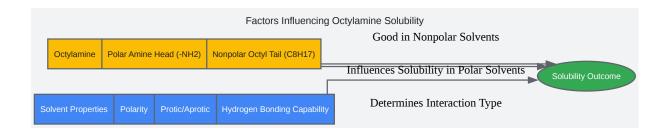
The following diagrams illustrate the logical workflow for assessing the solubility of **octylamine**.



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Caption: Experimental workflow for determining the solubility of **octylamine**.



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Caption: Logical relationship of factors influencing **octylamine** solubility.

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